

Proper handling and safety precautions for 4-Hydroxy DPT

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Compound of Interest

Compound Name: 4-Hydroxy DPT

Cat. No.: B1659035

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For the purpose of providing comprehensive and accurate information on the proper handling and safety precautions for **4-Hydroxy DPT** (4-Hydroxydipropyltryptamine), it is essential to consult reliable scientific and safety resources. Due to the nature of this compound as a research chemical, detailed protocols and safety data may be limited and require careful compilation from various sources. The following information is intended for researchers, scientists, and drug development professionals and should be used in a controlled laboratory setting by qualified personnel only.

Chemical and Physical Properties

4-Hydroxy DPT is a tryptamine derivative. A summary of its key properties is presented below.

Property	Value
IUPAC Name	3-(2-(Dipropylamino)ethyl)-1H-indol-4-ol
Molecular Formula	C ₁₆ H ₂₄ N ₂ O
Molecular Weight	260.38 g/mol
Appearance	Varies (commonly found as a crystalline solid or powder)
Solubility	Generally soluble in organic solvents like ethanol, DMSO, and DMF.
Stability and Storage	Store in a cool, dry, and well-ventilated area. Keep container tightly closed. Protect from light and moisture.

Pharmacological Profile

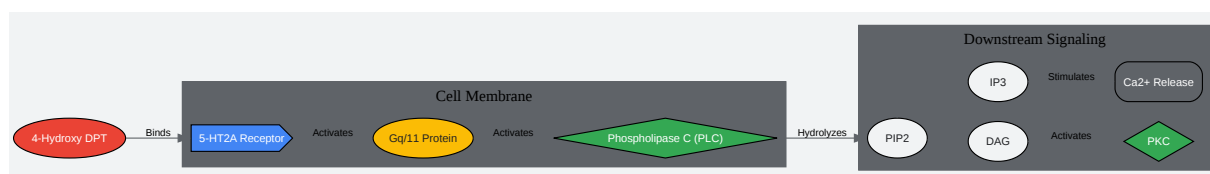
4-Hydroxy DPT is a psychedelic compound, and its primary mechanism of action is believed to be agonism at serotonin receptors, particularly the 5-HT_{2A} receptor.

Receptor Target	Affinity (K _i , nM) / Efficacy	Species
5-HT _{2A}	Data not widely available in peer-reviewed literature. Expected to be a primary target.	N/A
5-HT _{1A}	Data not widely available.	N/A
5-HT _{2C}	Data not widely available.	N/A

Note: Quantitative binding affinity data for **4-Hydroxy DPT** is not readily available in published literature. The pharmacological profile is inferred from its structural similarity to other tryptamines like psilocin (4-HO-DMT).

Hypothesized Signaling Pathway

The interaction of **4-Hydroxy DPT** with the 5-HT_{2A} receptor is thought to initiate a signaling cascade involving G-proteins and downstream effectors. A simplified representation of this pathway is shown below.



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Caption: Hypothesized 5-HT_{2A} receptor signaling pathway for **4-Hydroxy DPT**.

Safety and Handling Precautions

As with any research chemical, proper safety protocols must be strictly followed to minimize risk to personnel.

Personal Protective Equipment (PPE)

A standard workflow for donning and doffing PPE should be followed to prevent contamination.



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Caption: Recommended workflow for donning and doffing Personal Protective Equipment (PPE).

Engineering Controls

- Ventilation: All handling of **4-Hydroxy DPT** powder should be conducted in a certified chemical fume hood or a glove box to prevent inhalation of airborne particles.

- **Designated Area:** A specific area of the laboratory should be designated for working with this compound to prevent cross-contamination.

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.
Spills	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand).

Experimental Protocols

The following are generalized protocols that can be adapted for the study of **4-Hydroxy DPT**.

Protocol 1: Preparation of Stock Solutions

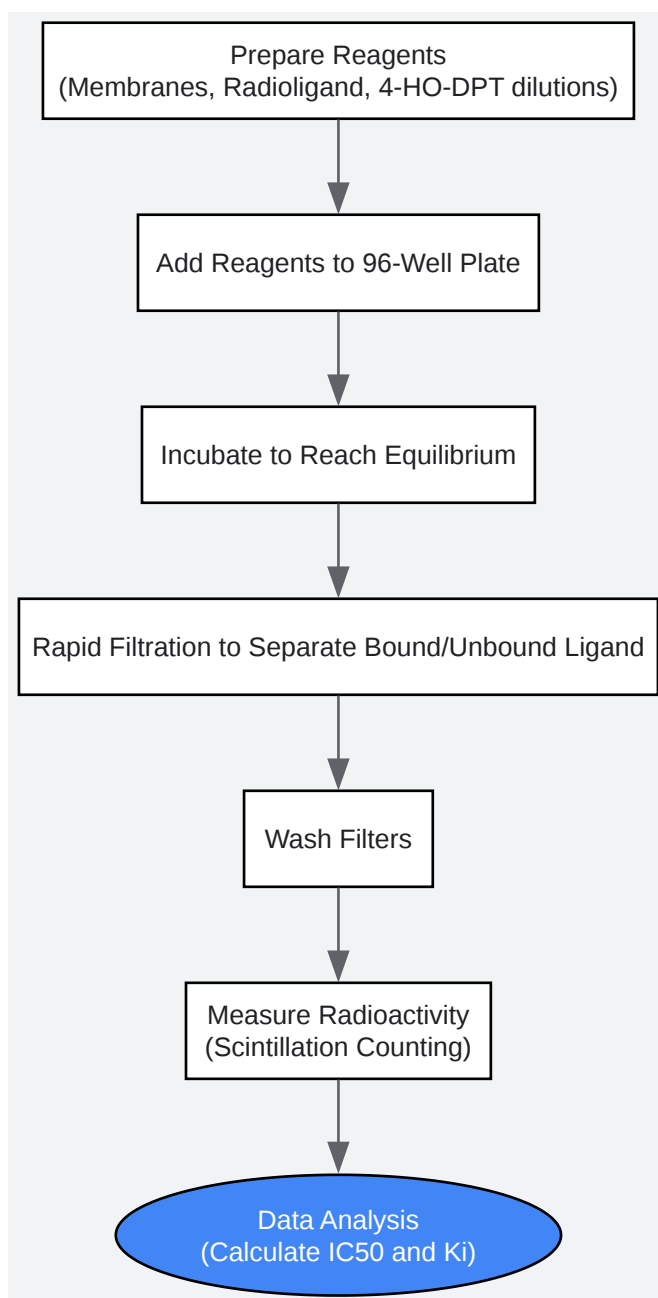
- **Objective:** To prepare a concentrated stock solution for use in in vitro assays.
- **Materials:**
 - **4-Hydroxy DPT** powder
 - Dimethyl sulfoxide (DMSO)

- Calibrated analytical balance
- Volumetric flasks
- Pipettes
- Procedure:
 1. Tare a clean, dry vial on an analytical balance.
 2. Carefully weigh the desired amount of **4-Hydroxy DPT** powder.
 3. Add a small amount of DMSO to the vial to dissolve the powder.
 4. Once dissolved, transfer the solution to a volumetric flask.
 5. Rinse the vial with additional DMSO and add the rinsing to the volumetric flask to ensure a complete transfer.
 6. Add DMSO to the flask up to the calibration mark.
 7. Cap the flask and invert several times to ensure homogeneity.
 8. Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: In Vitro Receptor Binding Assay (General Outline)

- Objective: To determine the binding affinity of **4-Hydroxy DPT** for a specific receptor (e.g., 5-HT_{2A}).
- Materials:
 - Cell membranes expressing the receptor of interest.
 - A radiolabeled ligand known to bind to the receptor (e.g., [³H]ketanserin for 5-HT_{2A}).
 - **4-Hydroxy DPT** stock solution.

- Assay buffer.
- 96-well plates.
- Scintillation counter.
- Procedure:
 1. Prepare serial dilutions of **4-Hydroxy DPT** in the assay buffer.
 2. In a 96-well plate, add the cell membranes, the radiolabeled ligand, and either the assay buffer (for total binding), a high concentration of a known unlabeled ligand (for non-specific binding), or the serial dilutions of **4-Hydroxy DPT**.
 3. Incubate the plate for a specified time at a specific temperature to allow binding to reach equilibrium.
 4. Terminate the reaction by rapid filtration through a filter mat, which traps the cell membranes.
 5. Wash the filters with cold assay buffer to remove unbound radioligand.
 6. Measure the radioactivity retained on the filters using a scintillation counter.
 7. Analyze the data to calculate the IC_{50} and K_i values for **4-Hydroxy DPT**.



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Caption: General workflow for an in vitro radioligand receptor binding assay.

Disclaimer

This document is intended for informational purposes for qualified research professionals. **4-Hydroxy DPT** is a research chemical and should be handled with extreme caution. All procedures should be performed in a properly equipped laboratory, and a thorough risk

assessment should be conducted before any experimentation. This information is not an endorsement for the use of this compound outside of legitimate, approved research.

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